

A Comprehensive Technical Guide to Diphosphorus Tetraiodide (P₂I₄)

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Compound of Interest

Compound Name: *Diphosphorus tetraiodide*

Cat. No.: *B084567*

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For Researchers, Scientists, and Drug Development Professionals

Diphosphorus tetraiodide (P₂I₄) is an inorganic compound with the chemical formula P₂I₄. It is an orange crystalline solid that serves as a versatile reagent in both inorganic and organic synthesis.^{[1][2]} This technical guide provides a detailed overview of the physical and chemical properties of P₂I₄, including its synthesis, structure, reactivity, and key applications, with a focus on quantitative data and experimental methodologies.

Physical Properties

Diphosphorus tetraiodide is a solid at room temperature, appearing as orange to red powder or triclinic needles.^{[3][4]} It is the most stable of the diphosphorus tetrahalides.^{[1][5]} The compound is sensitive to moisture and should be handled under anhydrous conditions.^[6]

Tabulated Physical Data

Property	Value	Reference
Molecular Formula	P ₂ I ₄	[3]
Molecular Weight	569.57 g/mol	[3][5]
Appearance	Orange to red crystalline solid/powder, triclinic needles	[1][2][3][4]
Melting Point	124-127 °C (decomposes)	[3][5]
Crystal System	Triclinic	[6]
Space Group	P-1	[6]
P-P Bond Length	2.230 Å	[2][5][6]
³¹ P NMR (solid state)	+127 ppm	[6]
³¹ P NMR (in solution)	~+106 ppm	[6]
P-P Bond Dissociation Energy	~200 kJ/mol	[6]

Chemical Properties and Reactivity

Diphosphorus tetraiodide is a notable compound where phosphorus exists in the +2 oxidation state.[1][2] Its chemistry is characterized by the reactivity of both the phosphorus-phosphorus and phosphorus-iodine bonds. It acts as a potent deoxygenating agent and a reducing agent in various chemical transformations.[1][6]

Key Chemical Reactions

- **Reaction with Bromine:** P₂I₄ undergoes halogen exchange reactions with bromine, forming mixed phosphorus trihalides with the general formula PI_{3-n}Br_n. [1][6]
- **Oxidation with Sulfur:** It reacts with sulfur to form P₂S₂I₄, a compound that retains the P-P covalent bond. [1][2][6]
- **Hydrolysis:** **Diphosphorus tetraiodide** is sensitive to moisture and undergoes hydrolysis. It is a key intermediate in the formation of phosphonium iodide (PH₄I) in reactions involving

elemental phosphorus and water.[6] The hydrolysis involves a nucleophilic attack by water on the P-I bonds.[6]

- Lewis Base Activity: The phosphorus atoms in P_2I_4 can donate electron density, allowing it to act as a Lewis base with suitable Lewis acids.[6]

Applications in Organic Synthesis

P_2I_4 is a valuable reagent in organic chemistry, primarily for its deoxygenating capabilities under mild conditions.[6] Key applications include:

- Deprotection: Conversion of acetals and ketals back to their parent aldehydes and ketones. [1][2][6]
- Alkene Synthesis: Conversion of epoxides into alkenes and glycols into trans-alkenes (Kuhn-Winterstein reaction).[1][6]
- Nitrile Formation: Dehydration of aldoximes to their corresponding nitriles.[1][2][6]
- Cyclization: Cyclization of 2-aminoalcohols to form aziridines.[1][6]
- Bromination: Decarboxylative bromination of α,β -unsaturated carboxylic acids to yield unsaturated bromides.[6]

Experimental Protocols

Synthesis of Diphosphorus Tetraiodide

Several methods are established for the synthesis of P_2I_4 .

1. Disproportionation of Phosphorus Triiodide (PI_3): This method involves the disproportionation of PI_3 in a dry ether solvent.[2][5]

- Reaction: $2 PI_3 \rightarrow P_2I_4 + I_2$
- Protocol:
 - In a round-bottom flask equipped with a reflux condenser and a drying tube, dissolve phosphorus triiodide in anhydrous diethyl ether.

- Gently heat the solution to reflux. The less soluble P_2I_4 will precipitate out of the solution.
- After the reaction is complete (indicated by the cessation of iodine evolution), cool the mixture to room temperature.
- Filter the orange-red crystals of P_2I_4 under an inert atmosphere.
- Wash the crystals with cold, dry ether and dry under vacuum.

2. Reaction of Phosphorus Trichloride (PCl_3) with Potassium Iodide (KI): This synthesis is performed under anhydrous conditions.[\[2\]](#)[\[5\]](#)

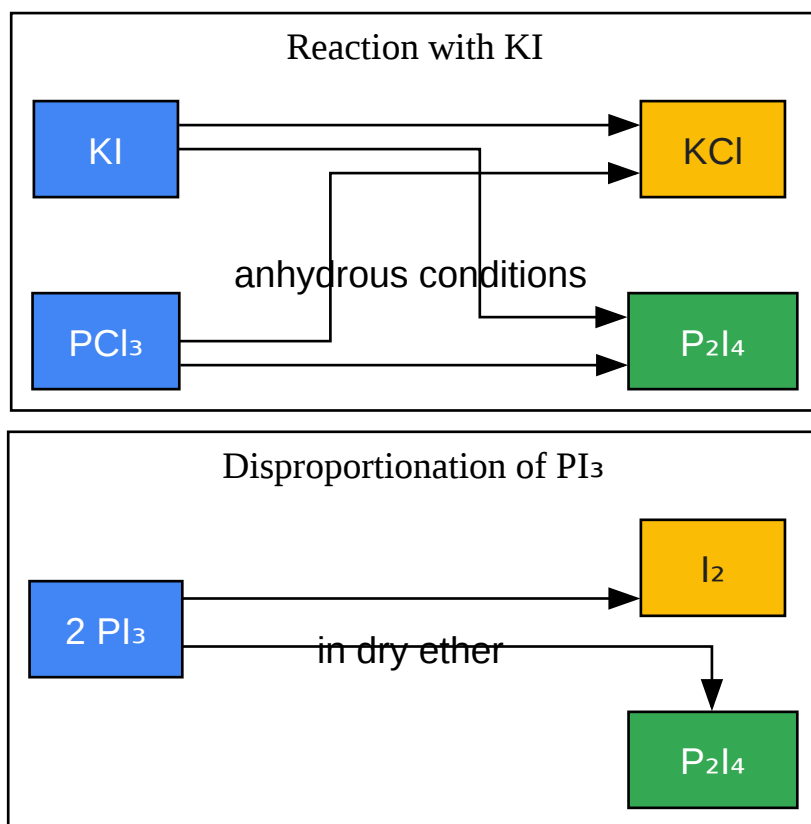
- Protocol:
 - In a three-necked flask fitted with a mechanical stirrer, dropping funnel, and a reflux condenser, place a suspension of finely powdered potassium iodide in anhydrous hexane.
 - Slowly add a solution of phosphorus trichloride in hexane from the dropping funnel with vigorous stirring.
 - After the addition is complete, reflux the mixture for several hours.
 - Cool the reaction mixture and filter to remove potassium chloride and unreacted potassium iodide.
 - Evaporate the solvent from the filtrate under reduced pressure to obtain crude P_2I_4 .
 - Recrystallize the product from a suitable solvent like carbon disulfide.

Characterization Techniques

- Single-Crystal X-ray Diffraction (XRD): Confirms the centrosymmetric structure, P-P bond length of 2.230 Å, and covalent P-I bonds.[\[6\]](#)
- Raman Spectroscopy: Identifies vibrational modes of the P-P bond (around 350 cm^{-1}) and P-I stretching (around 200 cm^{-1}).[\[6\]](#)
- Infrared (IR) Spectroscopy: Useful for detecting impurities such as residual PI_3 .[\[6\]](#)

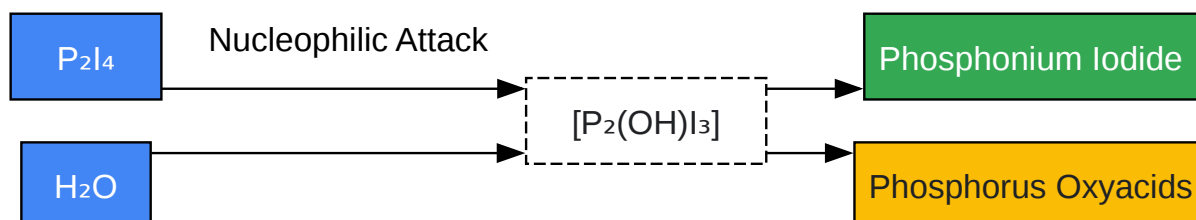
- ^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides information about the chemical environment and bonding of the phosphorus atoms. Solid-state ^{31}P NMR shows an isotropic chemical shift of +127 ppm, while in solution, the shift is approximately +106 ppm. [6]

Visualizations



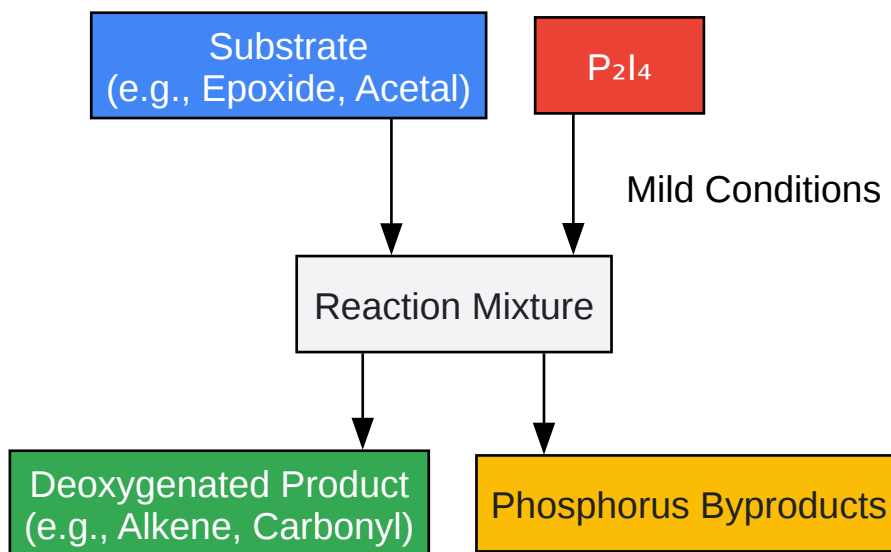
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Caption: Synthetic routes to **Diphosphorus Tetraiodide**.



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Caption: Simplified Hydrolysis Pathway of P_2I_4 .



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Caption: General Workflow for Deoxygenation Reactions using P_2I_4 .

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